

2-(3-bromophenyl)isothiazolidine 1,1-dioxide

CAS number 71703-15-6

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)isothiazolidine
1,1-dioxide

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An In-depth Technical Guide to **2-(3-bromophenyl)isothiazolidine 1,1-dioxide** (CAS 71703-15-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(3-bromophenyl)isothiazolidine 1,1-dioxide**, a molecule of interest in neurodegenerative disease research. This document consolidates key data, experimental protocols, and mechanistic insights to support ongoing research and development efforts.

Chemical Identity and Properties

2-(3-bromophenyl)isothiazolidine 1,1-dioxide is a synthetic compound that has been investigated for its potential therapeutic effects. Its fundamental properties are summarized below.

Property	Value
CAS Number	71703-15-6
Molecular Formula	C ₉ H ₁₀ BrNO ₂ S
Molecular Weight	276.15 g/mol
IUPAC Name	2-(3-bromophenyl)isothiazolidine 1,1-dioxide
Canonical SMILES	<chem>C1CS(=O)(=O)N1C2=CC=CC(=C2)Br</chem>
Physical Description	Solid

Synthesis and Purification

The synthesis of **2-(3-bromophenyl)isothiazolidine 1,1-dioxide** involves a multi-step process. The following is a representative experimental protocol adapted from documented synthetic routes.

Experimental Protocol: Synthesis

Materials:

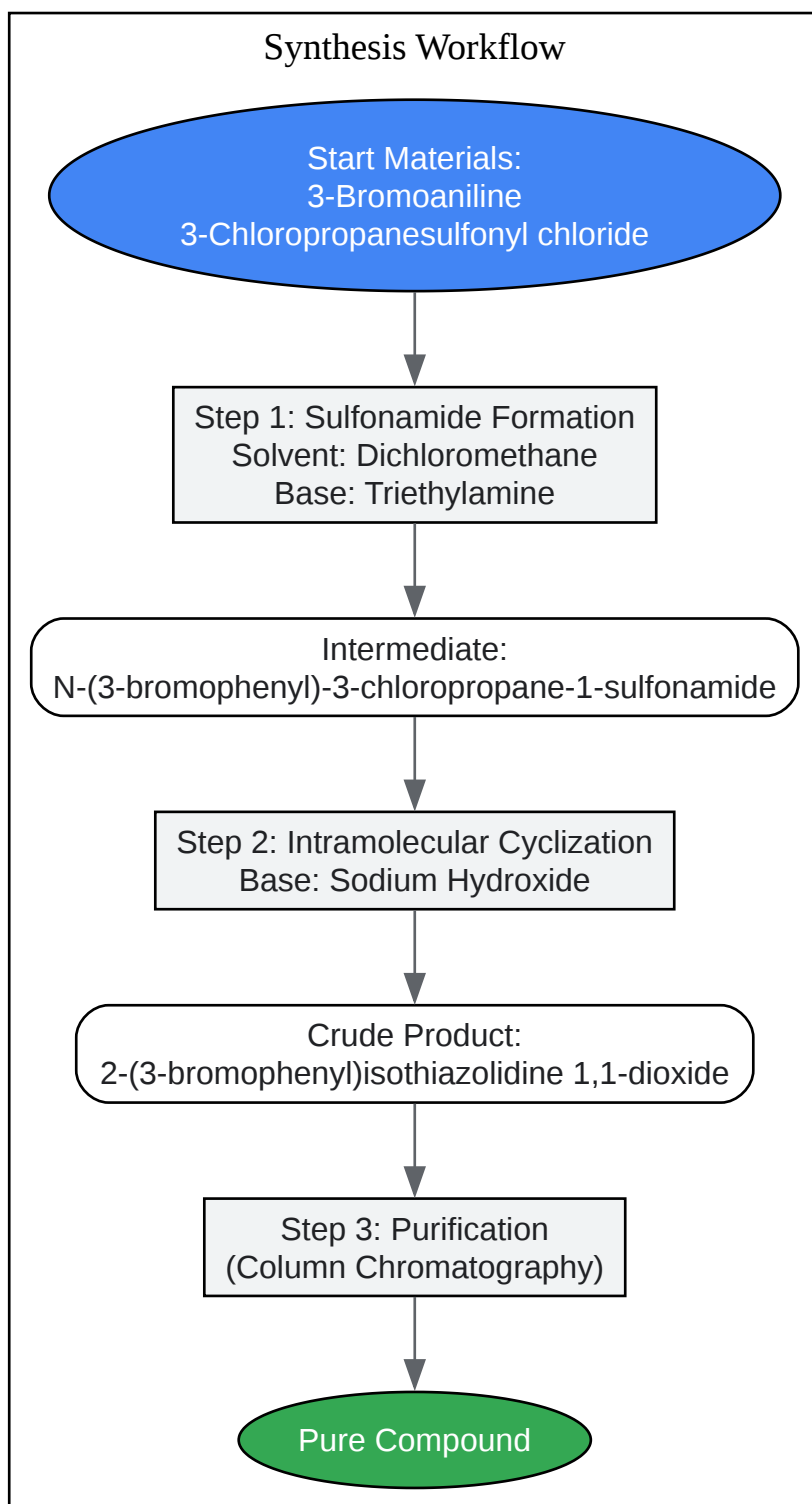
- 3-Bromoaniline
- 3-Chloropropanesulfonyl chloride
- Triethylamine
- Dichloromethane (DCM)
- Sodium hydroxide (NaOH)
- Standard laboratory glassware and purification equipment (e.g., column chromatography)

Procedure:

- **Step 1: Sulfonamide Formation:** 3-Bromoaniline is reacted with 3-chloropropanesulfonyl chloride in the presence of a base like triethylamine in an inert solvent such as

dichloromethane. This reaction forms the intermediate N-(3-bromophenyl)-3-chloropropane-1-sulfonamide.

- Step 2: Intramolecular Cyclization: The intermediate from Step 1 is then treated with a base, typically sodium hydroxide, to facilitate an intramolecular cyclization reaction. This step forms the isothiazolidine 1,1-dioxide ring, yielding the final product, **2-(3-bromophenyl)isothiazolidine 1,1-dioxide**.
- Step 3: Purification: The crude product is purified using standard techniques such as recrystallization or column chromatography to obtain the pure compound.



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Caption: Workflow for the synthesis of **2-(3-bromophenyl)isothiazolidine 1,1-dioxide**.

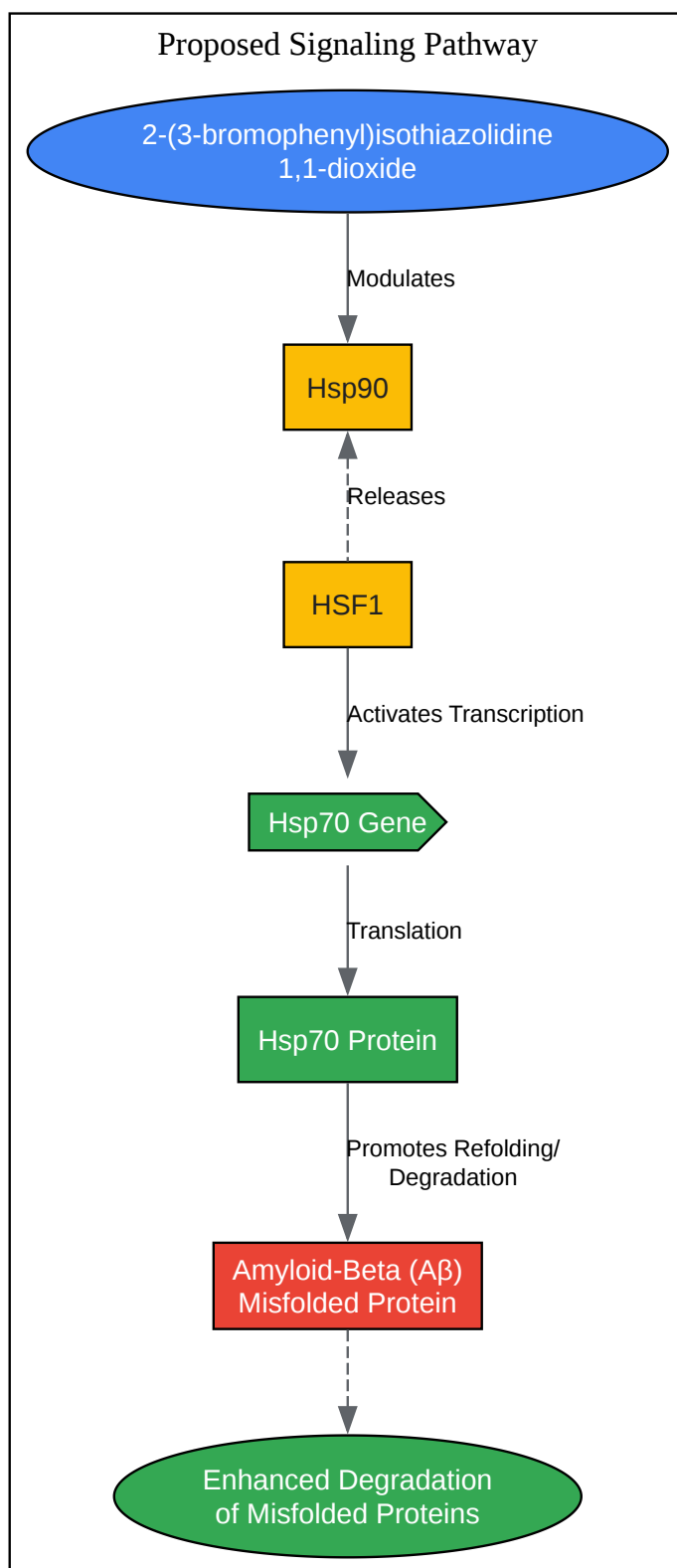
Biological Activity and Mechanism of Action

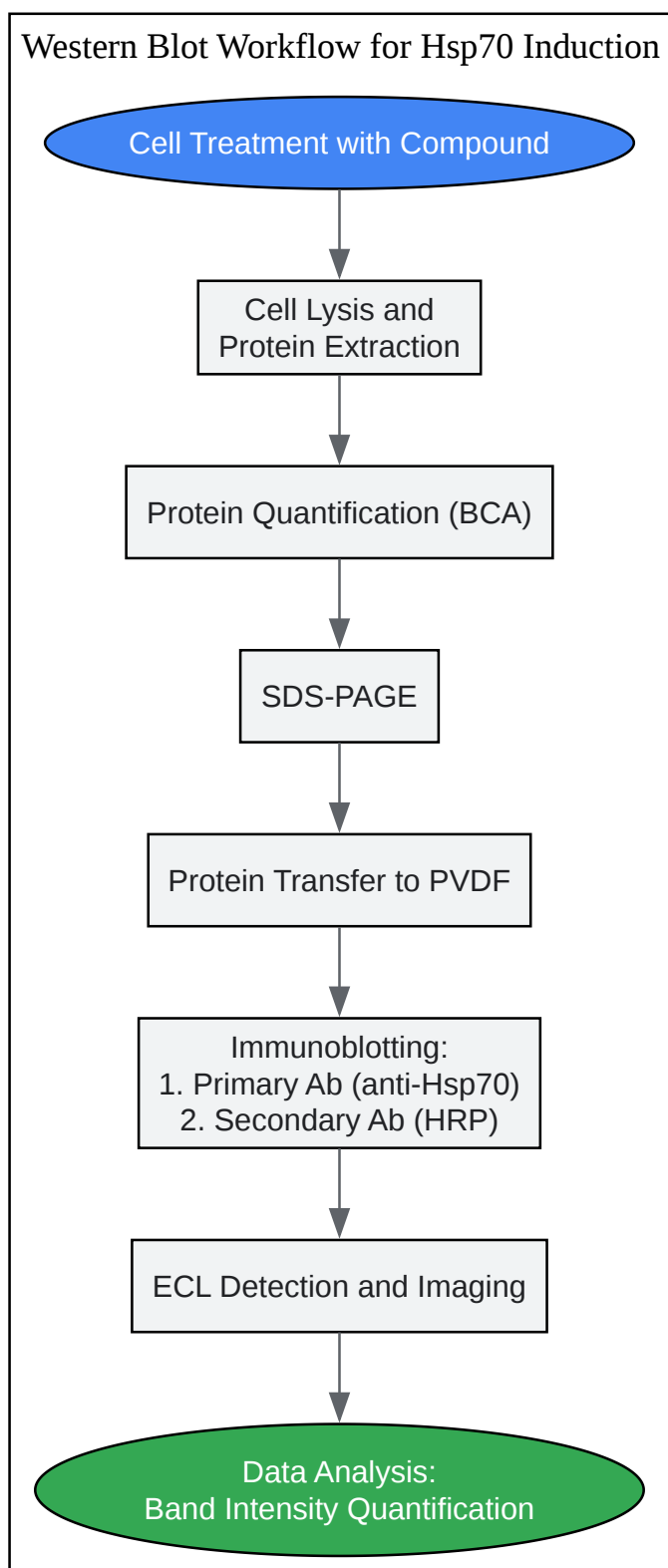
Research has indicated that **2-(3-bromophenyl)isothiazolidine 1,1-dioxide** may act as a modulator of cellular stress responses, particularly those involving heat shock proteins. Its mechanism is thought to be relevant to neurodegenerative diseases where protein misfolding and aggregation are key pathological features.

Proposed Mechanism of Action

The compound is hypothesized to interact with the heat shock protein 90 (Hsp90) chaperone machinery. Hsp90 is a crucial protein involved in the folding, stability, and degradation of a wide range of "client" proteins. In many neurodegenerative diseases, such as Alzheimer's disease, the accumulation of misfolded proteins like amyloid-beta (A β) and tau is a central event.

By modulating Hsp90 activity, **2-(3-bromophenyl)isothiazolidine 1,1-dioxide** may promote the degradation of these aggregation-prone proteins. This action is thought to involve the activation of Heat Shock Factor 1 (HSF1), a master transcriptional regulator of the heat shock response, leading to the increased expression of cytoprotective chaperones like Hsp70.





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